

physical and chemical properties of 11-Hydroxyrankinidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 11-Hydroxyrankinidine

Cat. No.: B14863862

[Get Quote](#)

11-Hydroxyrankinidine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

11-Hydroxyrankinidine is a naturally occurring alkaloid compound isolated from the plant *Gelsemium elegans*.^[1] As a member of the complex indole alkaloid family, it represents a scaffold of significant interest for medicinal chemistry and drug discovery due to the diverse biological activities exhibited by related compounds. This technical guide provides a comprehensive overview of the known physical and chemical properties of **11-Hydroxyrankinidine**, alongside generalized experimental protocols for its isolation and characterization. Furthermore, this document outlines a typical workflow for the biological evaluation of such a novel natural product.

Physicochemical Properties

Quantitative data for **11-Hydroxyrankinidine** is summarized in the table below. It is important to note that while some key identifiers and properties have been established, other fundamental data such as melting point, boiling point, and pKa are not readily available in the current body of scientific literature.

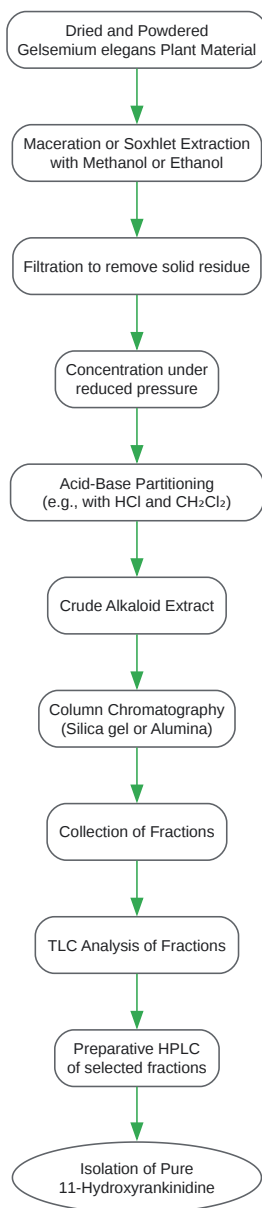
Property	Value	Source
Molecular Formula	C ₂₀ H ₂₄ N ₂ O ₄	[1]
Molecular Weight	356.42 g/mol	[1]
CAS Number	122590-03-8	[1]
Appearance	White Crystalline Solid (General for alkaloids)	
Solubility	10 mM in DMSO	[1]
Melting Point	Not Reported	
Boiling Point	Not Reported	
pKa	Not Reported	

Experimental Protocols

While specific experimental protocols for the isolation and analysis of **11-Hydroxyrankinidine** are not extensively detailed in the literature, the following represents a generalized methodology based on standard practices for the extraction and characterization of alkaloids from *Gelsemium elegans*.

General Isolation Protocol for Alkaloids from *Gelsemium elegans*

This protocol describes a typical procedure for the extraction and fractionation of alkaloids from plant material.

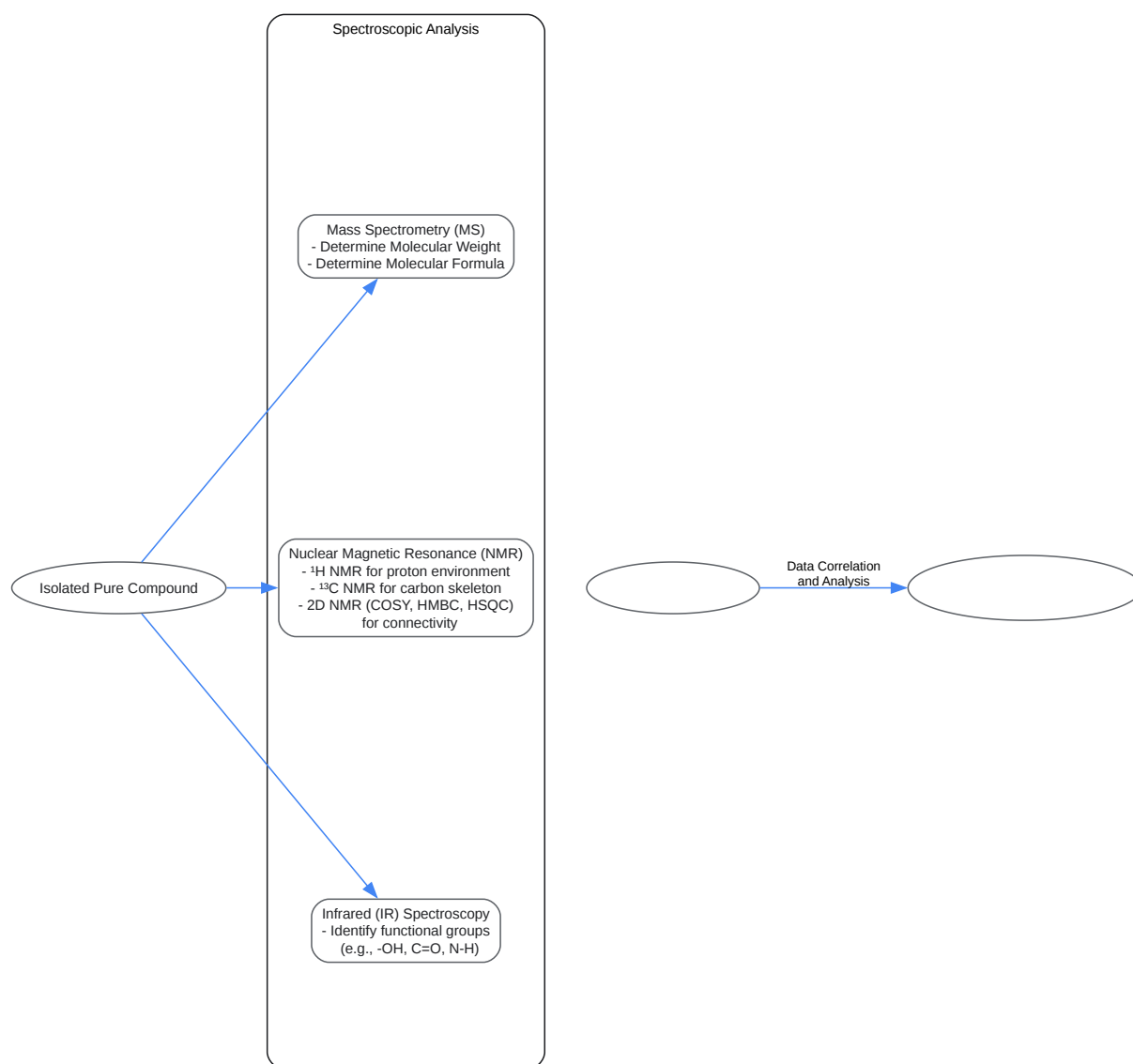


[Click to download full resolution via product page](#)

Caption: Generalized workflow for the isolation of alkaloids.

Structural Characterization Workflow

The definitive identification of **11-Hydroxyrankinidine** and the confirmation of its molecular structure would typically involve a suite of spectroscopic techniques.

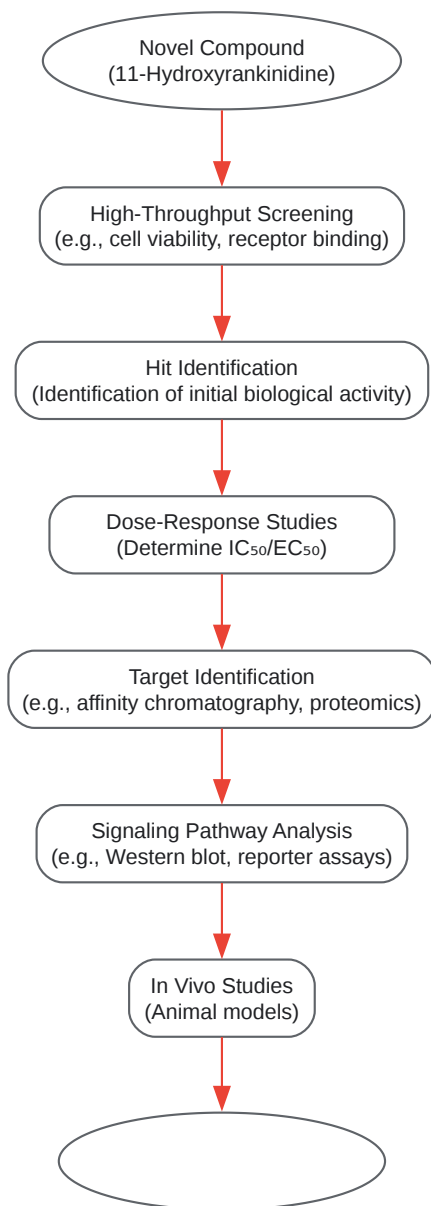


[Click to download full resolution via product page](#)

Caption: Workflow for structural elucidation of a natural product.

Biological Activity and Signaling Pathways

Specific signaling pathways and molecular targets for **11-Hydroxyrankinidine** have not yet been elucidated in the scientific literature. The following diagram illustrates a generalized workflow for identifying the biological activity and mechanism of action for a novel natural product like **11-Hydroxyrankinidine**.



[Click to download full resolution via product page](#)

Caption: Workflow for determining the biological activity of a novel compound.

Conclusion

11-Hydroxyrankinidine is a structurally intriguing natural product with potential for further scientific investigation. While foundational physicochemical data is partially available, further characterization is required to establish a complete profile. The generalized protocols and workflows provided in this guide offer a framework for researchers and drug development professionals to approach the study of this and other novel alkaloids. Future research should focus on determining the missing physical properties, elucidating its biosynthetic pathway, and exploring its pharmacological activities to unlock its full therapeutic potential.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 11-Hydroxyrankinidine - Immunomart [immunomart.com]
- To cite this document: BenchChem. [physical and chemical properties of 11-Hydroxyrankinidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14863862#physical-and-chemical-properties-of-11-hydroxyrankinidine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com